N-[1-[6-(4-Fluorophenyl)pyridazin-3-yl]azetidin-3-yl]-N-methylmorpholine-4-sulfonamide

• IUPAC Name: N-[1-[6-(4-fluorophenyl)pyridazin-3-yl]azetidin-3-yl]-N-methylmorpholine-4-sulfonamide
• InChI: InChI=1S/C18H22FN5O3S/c1-22(28(25,26)24-8-10-27-11-9-24)16-12-23(13-16)18-7-6-17(20-21-18)14-2-4-15(19)5-3-14/h2-7,16H,8-13H2,1H3
• InChI Key: ZLIMTOSLCMCFNA-UHFFFAOYSA-N
• Canonical SMILES: CN(C1CN(C1)C2=NN=C(C=C2)C3=CC=C(C=C3)F)S(=O)(=O)N4CCOCC4
• Molecular Formula: C18H22FN5O3S
• Molecular Weight: 407.5 g/mol

Description

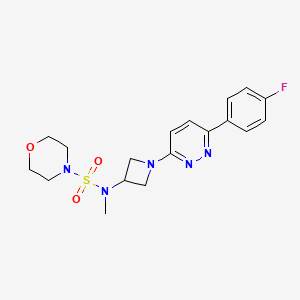

Molecular Structure Analysis

The molecular structure of this compound includes several functional groups. It contains a pyridazine ring, which is a six-membered ring with two nitrogen atoms, attached to a fluorophenyl group (a phenyl ring with a fluorine atom attached). It also contains an azetidine ring, which is a four-membered ring with one nitrogen atom, and a morpholine ring, which is a six-membered ring with one nitrogen and one oxygen atom. The sulfonamide group (-SO2NH2) is attached to the morpholine ring.

Physical And Chemical Properties Analysis

This compound is a solid at room temperature. It should be stored in a dark place, under an inert atmosphere, and at a temperature between 2-8°C.

Safety And Hazards

The safety data sheet for this compound indicates that it may be harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. Precautionary measures include avoiding breathing dust/fume/gas/mist/vapors/spray, and washing thoroughly after handling.
